

Spectroscopic Characterization of 4-Morpholinophenyl Isothiocyanate: A Technical Guide

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Compound of Interest

Compound Name: 4-Morpholinophenyl
isothiocyanate

CAS No.: 51317-66-9

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This technical guide provides a comprehensive overview of the spectroscopic data for **4-Morpholinophenyl isothiocyanate** (C₁₁H₁₂N₂OS), a versatile building block in medicinal chemistry and materials science. This document is intended for researchers, scientists, and drug development professionals, offering a detailed analysis of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data.

Introduction

4-Morpholinophenyl isothiocyanate is a bifunctional molecule featuring a reactive isothiocyanate group and a morpholine moiety. This unique combination makes it a valuable synthon for the creation of a wide array of derivatives with potential applications in various fields, including the development of novel therapeutic agents and functional materials. Accurate spectroscopic characterization is paramount for confirming the identity, purity, and structure of

this compound in any research and development setting. This guide synthesizes available data to provide a detailed spectroscopic profile.

Molecular Structure and Key Features

The structural integrity of **4-Morpholinophenyl isothiocyanate** is the foundation of its chemical reactivity and spectroscopic signature. The key features include a para-substituted benzene ring, a morpholine ring, and a linear isothiocyanate group.

Figure 1. Molecular Structure of **4-Morpholinophenyl isothiocyanate**.

Spectroscopic Data and Interpretation

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule.

¹H NMR Spectroscopy:

While a publicly available experimental spectrum for **4-Morpholinophenyl isothiocyanate** is not readily accessible, the expected proton NMR signals can be predicted based on the chemical structure and data from analogous compounds.

- **Aromatic Protons:** The para-substituted benzene ring will exhibit a characteristic AA'BB' system, appearing as two sets of doublets in the aromatic region (typically δ 7.0-7.5 ppm). The protons ortho to the morpholine nitrogen will be upfield compared to the protons ortho to the isothiocyanate group due to the electron-donating nature of the nitrogen.
- **Morpholine Protons:** The eight protons of the morpholine ring are chemically equivalent in pairs due to the ring's chair conformation and rapid inversion at room temperature. This will result in two triplets. The protons adjacent to the nitrogen (N-CH₂) are expected to appear around δ 3.1-3.3 ppm, while the protons adjacent to the oxygen (O-CH₂) will be shifted further downfield to approximately δ 3.8-4.0 ppm.

Table 1: Predicted ¹H NMR Chemical Shifts for **4-Morpholinophenyl isothiocyanate**

Protons	Predicted Chemical Shift (δ , ppm)	Multiplicity
Aromatic (ortho to Morpholine)	~ 6.9	Doublet
Aromatic (ortho to NCS)	~ 7.2	Doublet
Morpholine (-N-CH ₂ -)	~ 3.2	Triplet
Morpholine (-O-CH ₂ -)	~ 3.9	Triplet

¹³C NMR Spectroscopy:

Similar to the proton NMR, specific experimental ¹³C NMR data is not widely published. However, the chemical shifts can be estimated.

- **Isothiocyanate Carbon (-N=C=S):** This carbon is notoriously difficult to observe due to its long relaxation time and quadrupolar broadening from the adjacent nitrogen. When observed, it typically appears in the range of δ 125-140 ppm.
- **Aromatic Carbons:** The benzene ring will show four distinct signals. The carbon attached to the isothiocyanate group will be downfield, while the carbon attached to the morpholine nitrogen will be upfield.
- **Morpholine Carbons:** The two sets of chemically non-equivalent carbons in the morpholine ring will appear in the aliphatic region. The carbons adjacent to the nitrogen are expected around δ 48-50 ppm, and those adjacent to the oxygen will be further downfield around δ 66-68 ppm.

Table 2: Predicted ¹³C NMR Chemical Shifts for **4-Morpholinophenyl isothiocyanate**

Carbon	Predicted Chemical Shift (δ , ppm)
-N=C=S	125 - 140
Aromatic (C-NCS)	~ 130
Aromatic (C-N)	~ 150
Aromatic (CH)	115 - 130
Morpholine (-N-CH ₂ -)	48 - 50
Morpholine (-O-CH ₂ -)	66 - 68

Infrared (IR) Spectroscopy

Infrared spectroscopy is instrumental in identifying the functional groups present in a molecule. The most prominent and diagnostic feature in the IR spectrum of **4-Morpholinophenyl isothiocyanate** is the strong, sharp absorption band corresponding to the asymmetric stretching vibration of the isothiocyanate (-N=C=S) group. This peak is typically observed in the range of 2000-2200 cm⁻¹[\[1\]](#).

Other expected characteristic absorptions include:

- Aromatic C-H stretching: Above 3000 cm⁻¹
- Aliphatic C-H stretching (morpholine): Below 3000 cm⁻¹
- C=C aromatic ring stretching: ~1600 cm⁻¹ and ~1500 cm⁻¹
- C-O-C stretching (morpholine): ~1115 cm⁻¹

Table 3: Key IR Absorption Bands for **4-Morpholinophenyl isothiocyanate**

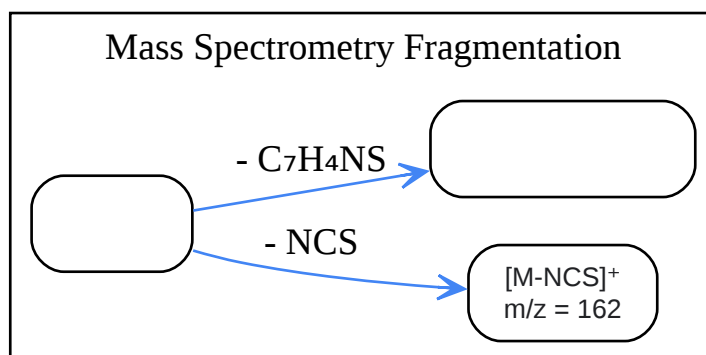
Functional Group	Vibrational Mode	Expected Wavenumber (cm ⁻¹)	Intensity
Isothiocyanate (-N=C=S)	Asymmetric Stretch	2000 - 2200	Strong, Sharp
Aromatic C-H	Stretch	> 3000	Medium
Aliphatic C-H	Stretch	< 3000	Medium
Aromatic C=C	Stretch	~1600, ~1500	Medium-Strong
C-O-C Ether	Stretch	~1115	Strong

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a compound. The electron ionization (EI) mass spectrum of **4-Morpholinophenyl isothiocyanate** is expected to show a prominent molecular ion peak (M⁺) at m/z 220, corresponding to its molecular weight.

The fragmentation pattern will likely involve:

- Loss of the isothiocyanate group: A fragment at m/z 162, corresponding to the 4-morpholinophenyl cation.
- Cleavage of the morpholine ring: This can lead to various smaller fragments.
- Formation of a tropylium-like ion: A peak at m/z 91 is a common feature in the mass spectra of compounds containing a benzyl moiety, although less likely to be a major fragment here.



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Figure 2. Predicted major fragmentation pathways for **4-Morpholinophenyl isothiocyanate**.

Experimental Protocols

NMR Spectroscopy

- Sample Preparation: Dissolve approximately 10-20 mg of **4-Morpholinophenyl isothiocyanate** in 0.5-0.7 mL of a suitable deuterated solvent (e.g., CDCl_3 , DMSO-d_6).
- Instrumentation: A standard NMR spectrometer with a proton frequency of 300 MHz or higher.
- ^1H NMR Acquisition: Acquire the spectrum with a sufficient number of scans to obtain a good signal-to-noise ratio.
- ^{13}C NMR Acquisition: Acquire the spectrum using a proton-decoupled pulse sequence. A larger number of scans will be required compared to ^1H NMR.

IR Spectroscopy

- Sample Preparation: Prepare a KBr pellet by mixing a small amount of the sample with dry KBr powder and pressing it into a thin disk. Alternatively, for Attenuated Total Reflectance (ATR) IR, place a small amount of the solid sample directly on the ATR crystal.
- Instrumentation: A standard FT-IR spectrometer.
- Acquisition: Record the spectrum over the range of $4000\text{-}400\text{ cm}^{-1}$.

Mass Spectrometry

- Sample Introduction: Introduce the sample into the mass spectrometer via a direct insertion probe or by injection of a dilute solution.
- Ionization: Use Electron Ionization (EI) at 70 eV.
- Analysis: Scan a mass range of m/z 50-300.

Conclusion

The spectroscopic data presented in this guide provide a robust framework for the identification and characterization of **4-Morpholinophenyl isothiocyanate**. The characteristic signals in NMR, the prominent isothiocyanate stretch in IR, and the expected molecular ion and fragmentation patterns in MS collectively offer a unique spectroscopic fingerprint for this important chemical entity. Researchers and professionals can utilize this information to ensure the quality and identity of their materials, facilitating advancements in their respective fields.

References

- PubChem. 4-(4-Isothiocyanatophenyl)morpholine. [[Link](#)]
- Martvoň, A., Skačáni, I., & Kanálová, I. (1973). Isothiocyanates, XXXIX. Synthesis, infrared and ultraviolet spectra of some phenyl isothiocyanates having a heterocyclic substituent. Chemical Papers, 27(6), 808-810. [[Link](#)]

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Sources

- 1. 4-(4-Isothiocyanatophenyl)morpholine | C₁₁H₁₂N₂OS | CID 224862 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Spectroscopic Characterization of 4-Morpholinophenyl Isothiocyanate: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at:

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